

Application of Methyleneurea in Slow-Release Nitrogen Delivery Systems

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Compound of Interest

Compound Name: Methyleneurea

Cat. No.: B13816848

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Methyleneurea (MU) is a slow-release nitrogen fertilizer produced through the condensation reaction of urea and formaldehyde.^[1] The resulting polymer consists of urea units linked by methylene chains of varying lengths.^[1] This polymeric structure is key to its function as a slow-release nitrogen source, offering a more sustained nutrient supply compared to conventional, highly soluble nitrogen fertilizers like urea. The slow release of nitrogen is primarily mediated by microbial activity in the soil, which breaks down the polymer chains over time.^{[2][3]} This controlled release mechanism minimizes nitrogen loss through leaching and volatilization, enhances nitrogen use efficiency by plants, and reduces the risk of foliage burn due to a low salt index.

The rate of nitrogen release from **methyleneurea** can be tailored by controlling the manufacturing process, specifically the urea-to-formaldehyde molar ratio, reaction temperature, and pH.^[1] This allows for the production of MU products with different proportions of cold water-insoluble nitrogen (CWIN), which is a key indicator of its slow-release properties.

These application notes provide detailed protocols for the synthesis, characterization, and evaluation of **methyleneurea**-based slow-release nitrogen systems, intended to guide researchers in developing and assessing novel formulations.

Data Presentation

Table 1: Typical Properties of Methyleneurea Fertilizers

Parameter	Typical Value	Description	Reference
Total Nitrogen (% N)	38 - 40%	The total nitrogen content in the methyleneurea product.	[4]
Cold Water Insoluble Nitrogen (CWIN)	25 - 60%	The percentage of nitrogen that is insoluble in cold water (25°C), indicating the slow-release fraction.	[4]
Hot Water Insoluble Nitrogen (HWIN)	< 15%	The percentage of nitrogen that is insoluble in hot water (100°C), representing the most slowly available fraction.	
Activity Index (AI)	40 - 65%	An index calculated from CWIN and HWIN that predicts the availability of the slow-release nitrogen.	
Unreacted Urea Nitrogen	15 - 30%	The portion of nitrogen from free urea, providing an initial quick-release component.	[4]
Salt Index	Low	A low salt index indicates a reduced potential for causing foliage burn compared to soluble fertilizers.	

Table 2: Comparative Nitrogen Release from Methyleneurea and Urea in Soil

Time (Days)	Soil Ammoniacal Nitrogen (ppm)		Soil Nitrate Nitrogen (ppm)		Soil Nitrate Nitrogen (ppm) - Methyleneurea
	- Urea	Methyleneurea	- Urea	Methyleneurea	
7	~100	~25	< 10	~20	
14	~80	~30	< 20	~40	
28	~20	~20	< 30	~60	
42	< 10	< 10	< 30	~80	
60	0	0	< 30	~90	
90	0	0	< 30	~70	
120	0	0	< 30	~50	

Note: Data is illustrative and compiled from graphical representations in the cited literature. Actual values will vary with soil type, temperature, and specific MU formulation.

Experimental Protocols

Protocol 1: Laboratory Synthesis of Methyleneurea

Objective: To synthesize a **methyleneurea** polymer with slow-release nitrogen characteristics.

Materials:

- Urea
- Formaldehyde solution (37%)
- Sulfuric acid (H_2SO_4), dilute solution (e.g., 1 M)
- Sodium hydroxide (NaOH), dilute solution (e.g., 1 M)

- Distilled water
- Three-necked flask
- Condenser
- Heating mantle with magnetic stirrer
- pH meter
- Beakers, graduated cylinders, and other standard laboratory glassware
- Drying oven

Procedure:

- Reaction Setup: In a three-necked flask equipped with a condenser and magnetic stirrer, combine a pre-determined molar ratio of urea and formaldehyde solution. A common starting point is a urea to formaldehyde (U:F) molar ratio between 1.2:1 and 2.0:1.
- pH Adjustment (Alkaline Stage): Adjust the pH of the mixture to approximately 8.0-9.0 using a dilute sodium hydroxide solution.
- Initial Condensation: Gently heat the mixture to 40-50°C while stirring. Maintain this temperature for approximately 1 hour to allow for the formation of methylolureas.
- pH Adjustment (Acidic Stage): Cool the reaction mixture slightly and then carefully adjust the pH to 4.0-5.0 using a dilute sulfuric acid solution. This acidic condition promotes the polymerization of methylolureas into **methyleneurea** chains.
- Polymerization: Increase the temperature to 60-70°C and continue stirring. The reaction time at this stage will influence the average chain length of the polymer and, consequently, the slow-release properties. A typical reaction time is 1-2 hours. The solution will become more viscous as polymerization proceeds.
- Neutralization and Product Recovery: Cool the reaction mixture to room temperature and neutralize the pH to 7.0 with a dilute sodium hydroxide solution.

- Drying: Pour the resulting viscous liquid or slurry into a shallow dish and dry in an oven at 60-80°C until a solid, white product is obtained.
- Grinding: Grind the dried **methyleneurea** into a powder or granular form as required for subsequent experiments.

Protocol 2: Determination of Cold Water Insoluble Nitrogen (CWIN)

Objective: To quantify the percentage of nitrogen in a **methyleneurea** fertilizer that is insoluble in cold water, which serves as an index of its slow-release potential. This protocol is based on the principles of the AOAC Official Method 945.01.[5]

Materials:

- **Methyleneurea** fertilizer sample
- Distilled water (25°C ± 2°C)
- Filter paper (e.g., Whatman No. 42 or equivalent)
- Funnel
- Erlenmeyer flask (250 mL)
- Kjeldahl digestion and distillation apparatus
- Standard reagents for Kjeldahl nitrogen analysis

Procedure:

- Sample Preparation: Weigh approximately 1 gram of the **methyleneurea** sample and record the exact weight.
- Extraction: Place the sample in a 250 mL Erlenmeyer flask and add 200 mL of distilled water at 25°C.

- Agitation: Stopper the flask and shake for 15 minutes to dissolve the water-soluble components.
- Filtration: Filter the contents of the flask through a pre-weighed filter paper. Wash the residue on the filter paper with several small portions of distilled water at 25°C until the filtrate is colorless.
- Drying: Carefully remove the filter paper with the residue and dry it in an oven at 100°C to a constant weight.
- Nitrogen Analysis: Analyze the nitrogen content of the dried residue using the Kjeldahl method.
- Calculation:
 - CWIN (%) = (% N in residue × weight of residue) / (weight of initial sample) × 100

Protocol 3: Soil Incubation Study for Nitrogen Release

Objective: To evaluate the nitrogen release profile of a **methyleneurea** formulation in soil under controlled laboratory conditions.

Materials:

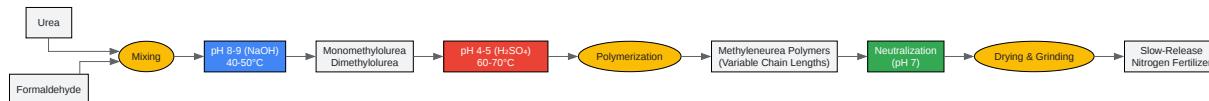
- **Methyleneurea** fertilizer sample
- Urea (for comparison)
- Control (no nitrogen)
- Sieved soil (e.g., sandy loam) with known properties (pH, organic matter content, etc.)
- Incubation containers (e.g., 250 mL plastic cups with lids)
- 2 M Potassium chloride (KCl) solution
- Analytical balance

- Equipment for nitrogen analysis in soil extracts (e.g., colorimeter, spectrophotometer, or auto-analyzer)

Procedure:

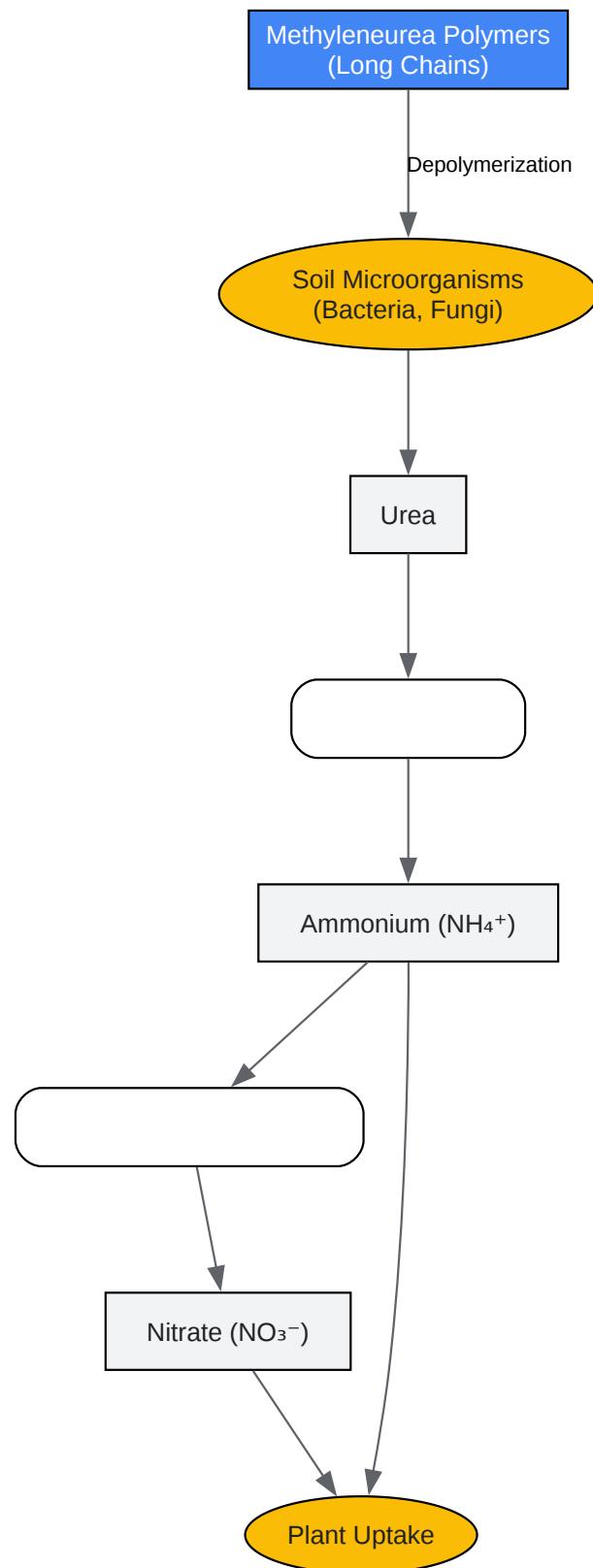
- Soil Preparation: Air-dry and sieve the soil to < 2 mm. Determine the moisture content of the air-dried soil.
- Treatment Application: For each treatment (**Methyleneurea**, Urea, Control), weigh an amount of fertilizer equivalent to a specific application rate (e.g., 200 mg N per kg of soil) and thoroughly mix it with a known weight of soil (e.g., 200 g). Prepare at least three replicates for each treatment and each sampling time point.
- Incubation: Adjust the moisture content of the soil in each container to a desired level (e.g., 60% of water-holding capacity). Loosely cap the containers to allow for gas exchange while minimizing moisture loss. Incubate the containers in the dark at a constant temperature (e.g., 25°C).
- Sampling: At predetermined time intervals (e.g., 0, 7, 14, 28, 56, 84, and 112 days), destructively sample three replicate containers for each treatment.
- Extraction: Extract the soil from each sampled container with 2 M KCl solution (e.g., 1:5 soil-to-solution ratio). Shake the suspension for a specified time (e.g., 1 hour) and then filter or centrifuge to obtain a clear extract.
- Nitrogen Analysis: Analyze the extract for ammonium ($\text{NH}_4^+ \text{-N}$) and nitrate ($\text{NO}_3^- \text{-N}$) concentrations using a suitable analytical method (e.g., colorimetric methods).
- Data Calculation:
 - Calculate the net nitrogen released from the fertilizer at each time point by subtracting the inorganic nitrogen ($\text{NH}_4^+ \text{-N} + \text{NO}_3^- \text{-N}$) in the control soil from that in the fertilized soil.
 - Express the results as the cumulative percentage of the total nitrogen applied that has been released over time.

Mandatory Visualizations



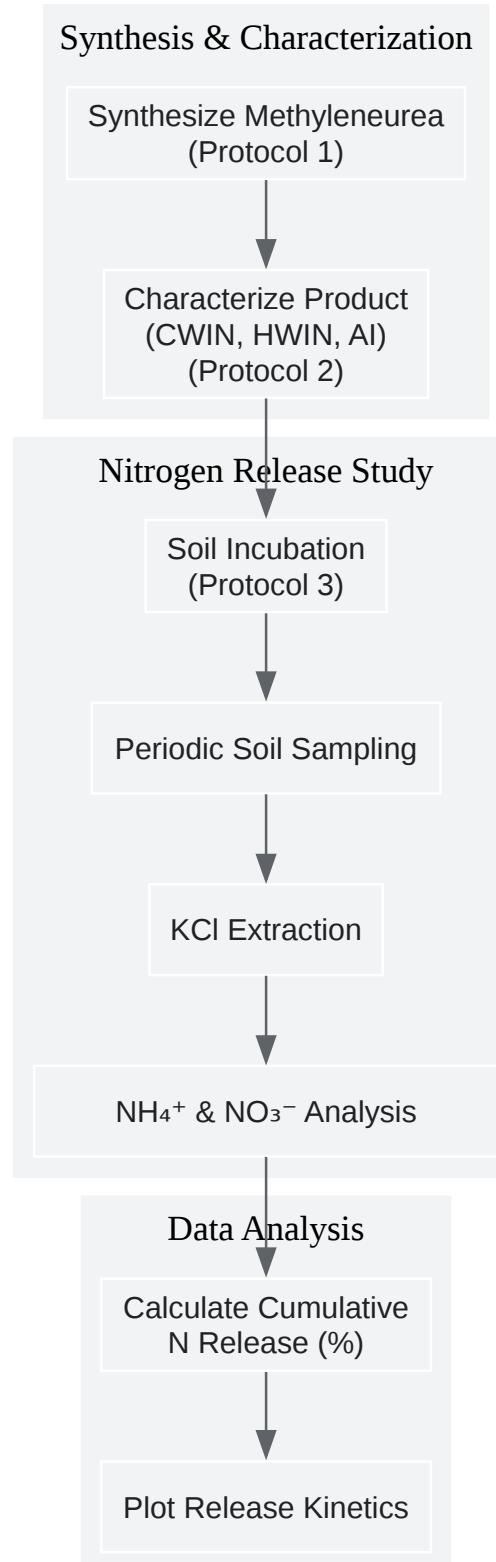
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Caption: Synthesis pathway of **methyleneurea** fertilizer.



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Caption: Microbial degradation and nitrogen release from **methyleneurea**.



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Caption: Workflow for evaluating **methyleneurea** slow-release fertilizer.

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